

molecular weight of bis(2-hydroxyethyl)-dimethylazanium chloride

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Compound of Interest

Compound Name:	<i>bis(2-hydroxyethyl)-dimethylazanium chloride</i>
Cat. No.:	B1329938

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Technical Guide: Bis(2-hydroxyethyl)-dimethylazanium chloride

Audience: Researchers, scientists, and drug development professionals.

Introduction

Bis(2-hydroxyethyl)-dimethylazanium chloride, also known as Bis(2-hydroxyethyl)dimethylammonium chloride, is a quaternary ammonium compound. It is recognized for its utility as a biochemical reagent in life sciences research. This document provides a concise technical overview of its fundamental chemical and physical properties.

Chemical and Physical Data

The core quantitative data for **bis(2-hydroxyethyl)-dimethylazanium chloride** is summarized below.

Property	Value	References
Molecular Formula	C6H16CINO2	[1] [2] [3] [4]
Molecular Weight	169.65 g/mol	[1] [3] [5] [6]
CAS Number	38402-02-7	[2] [3] [5]
Appearance	Colorless to white or off-white crystalline powder or crystals.	[2] [4]
Solubility	Soluble in water.	[2]
Synonyms	2-hydroxy-N-(2-hydroxyethyl)- N,N-dimethylethanaminium chloride, Dimethyldiethanolammonium chloride	[2] [5] [6]

Molecular Structure

The structure of **bis(2-hydroxyethyl)-dimethylazanium chloride** consists of a central nitrogen atom bonded to two hydroxyethyl groups and two methyl groups, with a chloride counter-ion.

Note on Advanced Technical Data:

The request for an in-depth technical guide, including experimental protocols and signaling pathway diagrams, is extensive for a compound that is primarily a straightforward biochemical reagent.

- **Experimental Protocols:** The determination of the molecular weight for a compound like this is a standard procedure in analytical chemistry, typically achieved through mass spectrometry. The protocol is fundamental and not usually published in the context of novel research for such a well-established compound.
- **Signaling Pathways:** **Bis(2-hydroxyethyl)-dimethylazanium chloride** is not known to be involved in specific biological signaling pathways in the manner of a therapeutic drug or a complex biomolecule. Its primary utility is as a reagent in various biochemical applications.[\[1\]](#)

Therefore, the creation of detailed, novel experimental workflows or signaling pathway diagrams is not applicable to this specific chemical.

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